

## safe handling and storage procedures for 1-Bromo-2-methylcyclopropane

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# Technical Support Center: 1-Bromo-2-methylcyclopropane

This guide provides essential safety information, handling protocols, and storage procedures for **1-Bromo-2-methylcyclopropane** (CAS: 52914-88-2). Researchers, scientists, and drug development professionals should review this information before working with this compound.

### **Safety Data Summary**

A comprehensive Safety Data Sheet (SDS) with detailed physical properties for **1-Bromo-2-methylcyclopropane** is not readily available in public literature.[1] The information provided here is based on aggregated GHS classifications and safety information from chemical suppliers.

**Quantitative Data** 



Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>7</sub> Br	PubChem[2]
Molecular Weight	135.00 g/mol	PubChem[2]
Storage Temperature	2-8°C, Sealed in a dry environment	BLD Pharm[3]
Boiling Point	Data not available in current literature	Benchchem[1]
Melting Point	Data not available in current literature	Benchchem[1]
Flash Point	Data not available; Classified as a flammable liquid	PubChem[2]

# Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What are the primary hazards associated with 1-Bromo-2-methylcyclopropane?

A1: **1-Bromo-2-methylcyclopropane** is classified as a flammable liquid and vapor.[2] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][4]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Due to its irritant nature, appropriate PPE is crucial. This includes:

- Eye Protection: Chemical safety goggles are required. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, are recommended to prevent skin contact.[1] Always inspect gloves for integrity before use.
- Body Protection: A flame-resistant lab coat should be worn. Ensure it is kept closed.



 Respiratory Protection: All work should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[1]

Q3: I smell the compound even when working in a fume hood. What should I do?

A3: If you can smell the compound, it indicates a potential breach of containment.

- Troubleshooting Steps:
  - Ensure the fume hood sash is at the correct working height.
  - Check the fume hood's certification date and airflow monitor to ensure it is functioning correctly.
  - Examine your experimental setup for any leaks.
  - If the odor persists, safely shut down your experiment, close the container of 1-Bromo-2-methylcyclopropane, lower the sash completely, and contact your institution's Environmental Health and Safety (EHS) department.

Q4: What is the correct procedure for storing **1-Bromo-2-methylcyclopropane**?

A4: The compound should be stored in a cool, dry, and well-ventilated area designated for flammable liquids.[3] The recommended storage temperature is between 2-8°C.[3] Containers must be kept tightly closed to prevent the escape of vapors and should be stored away from heat, sparks, and open flames.

Q5: What should I do in case of an accidental spill?

A5: For minor spills within a chemical fume hood:

- Experimental Protocol:
  - Alert colleagues in the immediate area.
  - Ensure you are wearing appropriate PPE.
  - Contain the spill with an inert absorbent material, such as vermiculite or sand.[1]



- Neutralize the area with a suitable agent like sodium bicarbonate.
- Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.
- Clean the spill area thoroughly.
- For larger spills or spills outside of a fume hood, evacuate the area and contact your EHS department immediately.

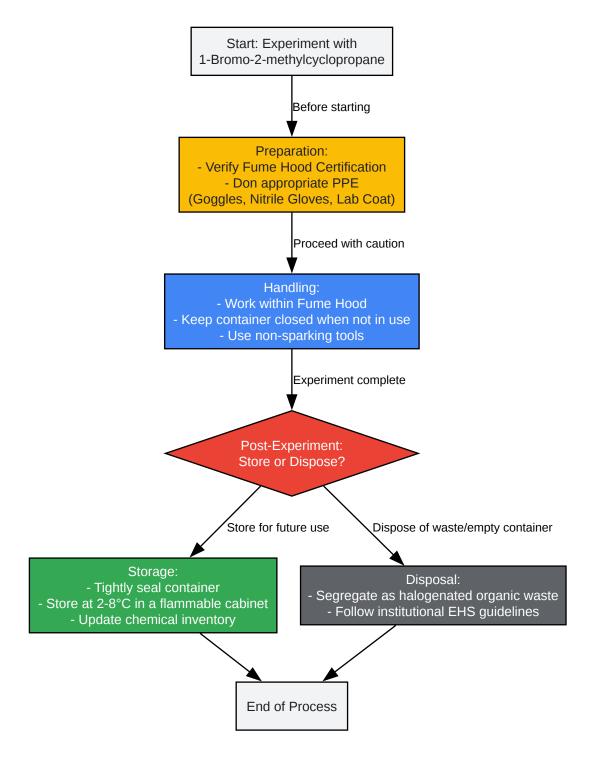
Q6: Are there any known chemical incompatibilities?

A6: While specific incompatibility data for **1-Bromo-2-methylcyclopropane** is limited, similar bromo-alkane compounds are incompatible with strong bases and strong oxidizing agents. Avoid these combinations unless your experimental protocol has been thoroughly reviewed and deemed safe.

### **Visualized Workflow**

The following diagram illustrates the logical workflow for the safe handling and storage of **1-Bromo-2-methylcyclopropane**.





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Caption: Workflow for Safe Handling and Storage of 1-Bromo-2-methylcyclopropane.



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